

Synthesis of 3-Chloro-6-methoxy-pyridazine 2-oxide experimental protocol

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Compound of Interest

Compound Name: 3-Chloro-6-methoxy-pyridazine 2-oxide

CAS No.: 14634-52-7

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An In-Depth Guide to the Synthesis of **3-Chloro-6-methoxy-pyridazine 2-oxide**

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Abstract

This comprehensive application note provides a detailed, two-part experimental protocol for the synthesis of **3-Chloro-6-methoxy-pyridazine 2-oxide**. This compound serves as a valuable intermediate in medicinal chemistry and drug development.^{[1][2]} The synthesis begins with the selective mono-methoxylation of 3,6-dichloropyridazine to yield the key intermediate, 3-chloro-6-methoxypyridazine, via a carefully controlled nucleophilic aromatic substitution. The subsequent step involves the N-oxidation of this intermediate to afford the final target molecule. This guide is designed for researchers, chemists, and drug development professionals, offering in-depth explanations of the reaction mechanisms, step-by-step procedures, safety protocols, and troubleshooting strategies to ensure a successful and reproducible synthesis.

Introduction: Significance and Synthetic Strategy

Pyridazine derivatives are a cornerstone in heterocyclic chemistry, renowned for their broad spectrum of pharmacological activities.^[1] The target molecule, **3-Chloro-6-methoxy-pyridazine 2-oxide**, incorporates several key functional groups that make it a versatile building block for further chemical elaboration. The N-oxide moiety, in particular, can enhance solubility, modulate electronic properties, and serve as a handle for subsequent transformations, making it a feature of interest in modern drug design.^[3]

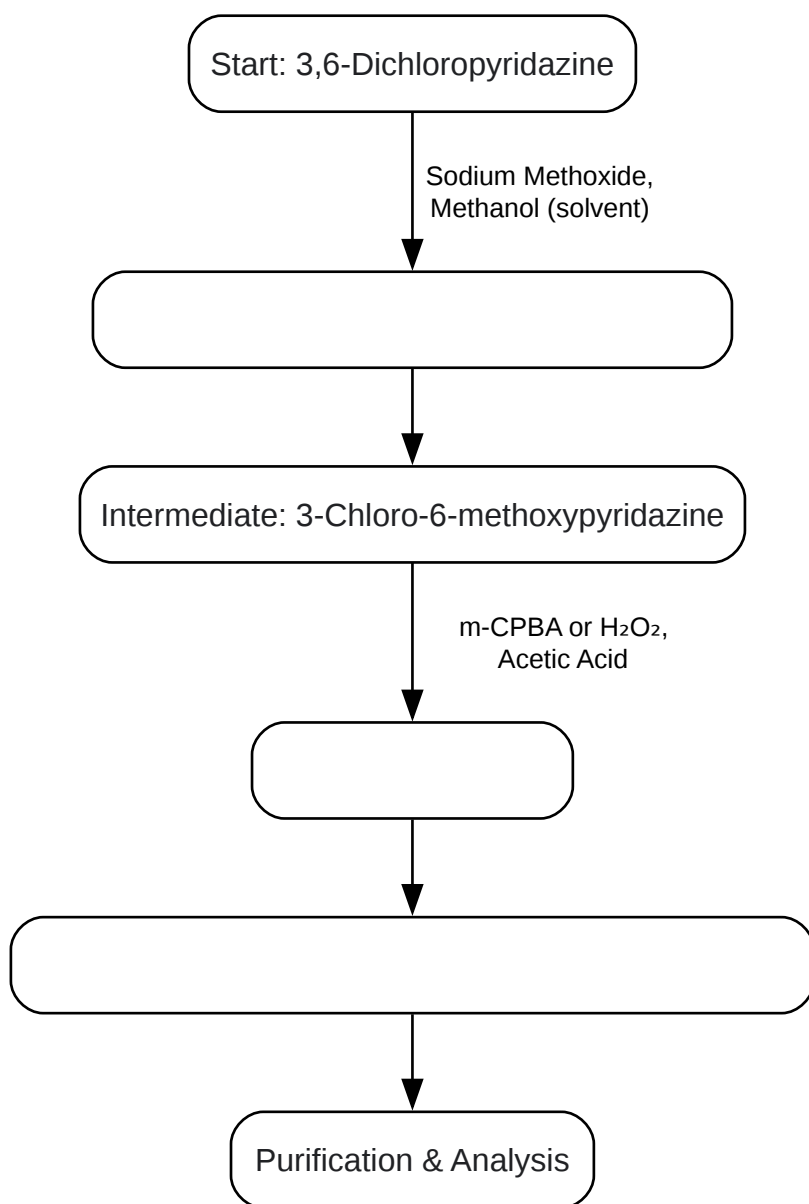
Our synthetic strategy is a robust two-step process:

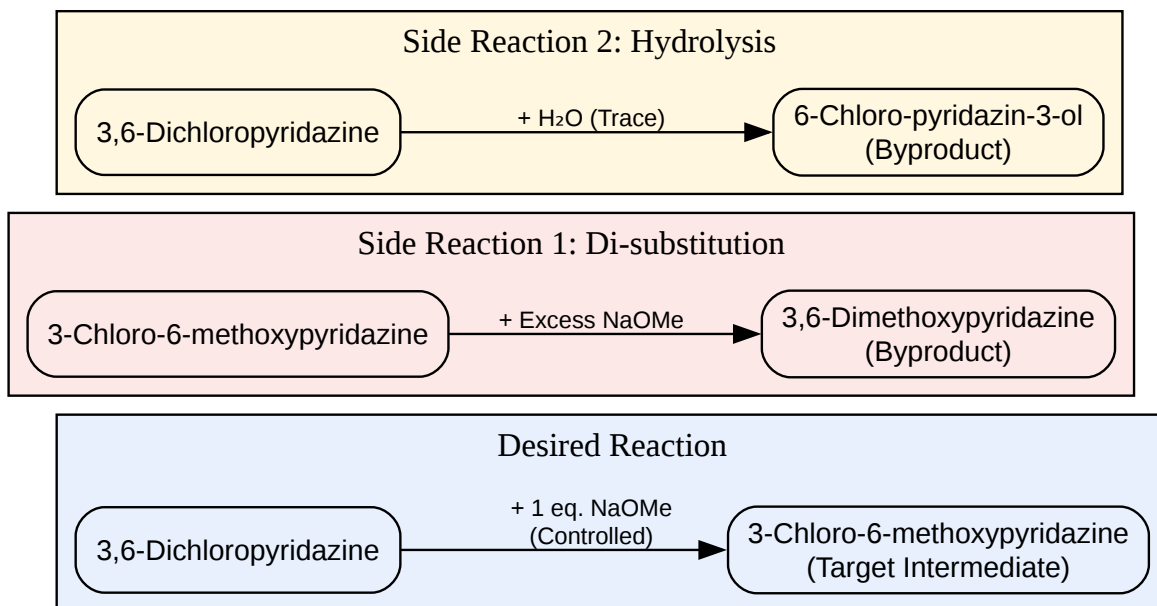
- Nucleophilic Aromatic Substitution (S_NAr): Synthesis of the intermediate, 3-chloro-6-methoxypyridazine, from commercially available 3,6-dichloropyridazine.
- N-Oxidation: Conversion of the intermediate to the final product, **3-Chloro-6-methoxy-pyridazine 2-oxide**, using a suitable oxidizing agent.

This approach is designed for efficiency and scalability, with a focus on controlling reaction conditions to maximize yield and purity.

Overall Synthetic Workflow

The complete synthesis is outlined in the workflow diagram below, illustrating the progression from the starting material to the final N-oxide product.





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Caption: Key reactions in the synthesis of the intermediate.

Materials and Equipment

Reagent/Material	CAS No.	Molecular Weight	Quantity	Notes
3,6-Dichloropyridazine	141-30-0	148.97 g/mol	14.9 g (100 mmol)	High purity, >98%
Sodium Methoxide	124-41-4	54.02 g/mol	5.4 g (100 mmol)	Handle under inert gas
Anhydrous Methanol	67-56-1	32.04 g/mol	200 mL	Anhydrous grade (<0.005% H ₂ O)
Ethyl Acetate	141-78-6	88.11 g/mol	As needed	For extraction & TLC
Hexane	110-54-3	86.18 g/mol	As needed	For TLC & recrystallization
Saturated NaCl (brine)	N/A	N/A	As needed	For work-up
Anhydrous MgSO ₄	7487-88-9	120.37 g/mol	As needed	For drying

Equipment: 500 mL three-neck round-bottom flask, magnetic stirrer, dropping funnel, thermometer, reflux condenser, nitrogen/argon inlet, ice bath.

Experimental Protocol: Step 1

- Setup: Assemble the three-neck flask with a magnetic stir bar, dropping funnel, condenser with a nitrogen inlet, and a thermometer. Ensure all glassware is oven-dried.
- Dissolution: Charge the flask with 3,6-dichloropyridazine (14.9 g, 100 mmol) and anhydrous methanol (100 mL). Stir the mixture under a nitrogen atmosphere until the solid is fully dissolved.
- Cooling: Cool the solution to 0-5 °C using an ice-water bath.

- **Nucleophile Preparation:** In a separate dry flask under nitrogen, carefully prepare a solution of sodium methoxide (5.4 g, 100 mmol) in anhydrous methanol (100 mL).
- **Slow Addition:** Transfer the sodium methoxide solution to the dropping funnel. Add it dropwise to the cooled solution of 3,6-dichloropyridazine over a period of 60-90 minutes, ensuring the internal temperature does not exceed 5 °C.
- **Reaction:** After the addition is complete, allow the reaction mixture to stir at 0-5 °C for an additional 2-3 hours.
- **Monitoring:** Monitor the reaction progress using Thin Layer Chromatography (TLC) with a mobile phase of ethyl acetate/hexane (e.g., 30:70 v/v). [4]The reaction is complete when the starting material spot is consumed.
- **Quenching:** Once the reaction is complete, carefully quench it by adding 100 mL of cold deionized water.
- **Solvent Removal:** Remove the methanol from the mixture under reduced pressure using a rotary evaporator.
- **Extraction:** Transfer the remaining aqueous slurry to a separatory funnel and extract the product with ethyl acetate (3 x 75 mL).
- **Washing:** Combine the organic layers and wash them with saturated NaCl solution (brine, 1 x 50 mL).
- **Drying and Filtration:** Dry the organic layer over anhydrous magnesium sulfate (MgSO_4), filter, and wash the solid with a small amount of ethyl acetate.
- **Concentration:** Concentrate the filtrate under reduced pressure to yield the crude product as a solid.
- **Purification:** Recrystallize the crude solid from a suitable solvent system (e.g., ethanol/water or ethyl acetate/hexanes) to obtain pure 3-chloro-6-methoxypyridazine.

Part 2: Synthesis of 3-Chloro-6-methoxy-pyridazine 2-oxide

Mechanism and Rationale: N-Oxidation

N-oxidation involves the donation of an oxygen atom from an oxidizing agent to one of the nitrogen atoms of the pyridazine ring. The nitrogen atom at position 2 is typically targeted due to electronic effects. Common and effective oxidizing agents for N-heterocycles include peroxy acids like meta-chloroperoxybenzoic acid (m-CPBA) or a mixture of hydrogen peroxide and an acid like acetic acid. [5][6] The reaction with hydrogen peroxide is often catalyzed by acids and proceeds via the formation of a more potent oxidizing species. The choice of oxidant and solvent can be critical for achieving a clean and high-yielding reaction.

Materials and Equipment

Reagent/Material	CAS No.	Molecular Weight	Quantity	Notes
3-Chloro-6-methoxypyridazine	1121-78-4	144.57 g/mol	14.45 g (100 mmol)	From Part 1
Glacial Acetic Acid	64-19-7	60.05 g/mol	150 mL	Solvent
Hydrogen Peroxide (30% w/w)	7722-84-1	34.01 g/mol	11.3 mL (~110 mmol)	Handle with care (strong oxidizer)
Sodium Bicarbonate (NaHCO ₃)	144-55-8	84.01 g/mol	As needed	For neutralization
Dichloromethane (DCM)	75-09-2	84.93 g/mol	As needed	For extraction

Equipment: 500 mL round-bottom flask, magnetic stirrer, thermometer, heating mantle with controller, condenser.

Experimental Protocol: Step 2

- **Setup:** In a 500 mL round-bottom flask equipped with a magnetic stir bar and condenser, dissolve 3-chloro-6-methoxypyridazine (14.45 g, 100 mmol) in glacial acetic acid (150 mL).
- **Reagent Addition:** While stirring, carefully and slowly add the 30% hydrogen peroxide solution (11.3 mL, ~110 mmol) to the flask. The addition may be slightly exothermic.
- **Heating:** Heat the reaction mixture to 70-75 °C and maintain this temperature for 4-6 hours.
- **Monitoring:** Monitor the reaction for the disappearance of the starting material by TLC (a more polar product spot should appear).
- **Cooling:** Once the reaction is complete, cool the mixture to room temperature and then further in an ice bath.
- **Solvent Removal:** Carefully remove the bulk of the acetic acid under reduced pressure. Caution: Do not heat excessively, as peroxide residues can be hazardous.
- **Neutralization:** Dilute the residue with 100 mL of cold water. Slowly and carefully neutralize the mixture by adding solid sodium bicarbonate in small portions until effervescence ceases and the pH is ~7-8. This must be done in a large beaker to accommodate foaming.
- **Extraction:** Extract the aqueous solution with dichloromethane (DCM, 3 x 100 mL).
- **Washing:** Combine the organic extracts and wash them with saturated NaHCO₃ solution (1 x 50 mL) followed by brine (1 x 50 mL).
- **Drying and Concentration:** Dry the organic layer over anhydrous MgSO₄, filter, and concentrate under reduced pressure to yield the crude **3-Chloro-6-methoxy-pyridazine 2-oxide**.
- **Purification:** The crude product can be purified by recrystallization from a suitable solvent like ethyl acetate or by column chromatography on silica gel if necessary.

Safety Precautions

- Personal Protective Equipment (PPE): Always wear safety goggles, a lab coat, and appropriate chemical-resistant gloves (e.g., nitrile).
- 3,6-Dichloropyridazine: This compound is an irritant. Avoid inhalation of dust and contact with skin and eyes. [7]* Sodium Methoxide: Highly corrosive and reacts violently with water. It is also flammable. Handle in a fume hood under an inert atmosphere.
- Hydrogen Peroxide (30%): Strong oxidizer. Can cause severe skin burns and eye damage. Avoid contact with combustible materials.
- Phosphorus Oxychloride (if preparing starting material): Highly corrosive and reacts violently with water. Use extreme caution and work in a well-ventilated fume hood. [4][8]* General: All operations should be performed in a well-ventilated fume hood. Have appropriate spill kits and safety equipment readily available.

References

- CN104844523A - Synthesis method of 3-amino-6-chloropyridazine.
- PrepChem.com - Synthesis of 3,6-dichloro-4-isopropylpyridazine. [[Link](#)]
- PrepChem.com - Synthesis of 3-chloro-6-(2-hydroxy-4-methoxyphenyl)pyridazine. [[Link](#)]
- CN112645883A - Preparation method of 3, 6-dichloropyridazine.
- EP0047164B1 - Process for preparing 3-chloro-6-(2-hydroxyphenyl)-pyridazines.
- Hyma Synthesis Pvt. Ltd. - Company Profile. [[Link](#)]
- gsrs.ncats.nih.gov - **3-CHLORO-6-METHOXY-PYRIDAZINE 2-OXIDE**. [[Link](#)]
- Sci-Hub - PREPARATION OF 3-CHLORO-6-(TRIPHENYLMETHYL AZO) PYRIDAZINE. [[Link](#)]
- ARKIVOC - Recent trends in the chemistry of pyridine N-oxides. [[Link](#)]
- US7256295B2 - Process for producing 2,3-diamino-6-methoxypyridine.
- The Royal Society of Chemistry - Mono-N-oxidation of Heterocycle-Fused Pyrimidines. [[Link](#)]

- Quest Journals - Tungstate catalyzed oxidation of Pyrimidines with hydrogen peroxide: A novel and industrial scale synthesis of Minoxidil, Kopyrr. [\[Link\]](#)
- PMC - PubMed Central - Heterocyclic N-Oxides – An Emerging Class of Therapeutic Agents. [\[Link\]](#)

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Sources

- 1. pdf.benchchem.com [pdf.benchchem.com]
- 2. pdf.benchchem.com [pdf.benchchem.com]
- 3. Heterocyclic N-Oxides – An Emerging Class of Therapeutic Agents - PMC [pmc.ncbi.nlm.nih.gov]
- 4. pdf.benchchem.com [pdf.benchchem.com]
- 5. arkat-usa.org [arkat-usa.org]
- 6. pubs.rsc.org [pubs.rsc.org]
- 7. 3,6-Dichloropyridazine | 141-30-0 | Tokyo Chemical Industry (India) Pvt. Ltd. [tcichemicals.com]
- 8. CN112645883A - Preparation method of 3, 6-dichloropyridazine - Google Patents [patents.google.com]
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